

Safeguarding Peptide Synthesis: A Technical Safety Guide to Fmoc-D-Met-OH

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Compound of Interest

Compound Name: *Fmoc-D-Met-OH*

Cat. No.: *B1141987*

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Introduction

Fmoc-D-Met-OH (N- α -(9-Fluorenylmethoxycarbonyl)-D-methionine) is a critical building block in solid-phase peptide synthesis (SPPS) for the introduction of D-methionine residues. As with any chemical reagent, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This technical guide provides a comprehensive overview of the safety data for **Fmoc-D-Met-OH**, compiled from various supplier safety data sheets, to support its safe and effective use in research and development.

Chemical and Physical Properties

A foundational aspect of safe handling is the knowledge of a substance's physical and chemical properties. This data is essential for appropriate storage, handling, and emergency response planning.

Property	Value	References
CAS Number	112883-40-6	[1]
Molecular Formula	C ₂₀ H ₂₁ NO ₄ S	[1]
Molecular Weight	371.5 g/mol	[1][2]
Appearance	White powder	[1]
Melting Point	110 - 140 °C	[1]
Purity	≥ 98% (HPLC)	[1]
Optical Rotation	[α] _D ²⁰ = +28 ±2° (c=1 in DMF)	[1]
Storage Temperature	0 - 8 °C	[1]

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. However, it is noteworthy that the classification for **Fmoc-D-Met-OH** can vary between suppliers, indicating potential differences in impurity profiles or data interpretation.

Hazard Statement	Classification	Reported Frequency
H335	May cause respiratory irritation	50%
H315	Causes skin irritation	37.5%
H319	Causes serious eye irritation	37.5%
H302	Harmful if swallowed	12.5%
H312	Harmful in contact with skin	12.5%
H332	Harmful if inhaled	12.5%

Note: Percentages indicate the notified classification ratio from companies that provide hazard codes. Some suppliers also report that the substance does not meet GHS hazard criteria.[2][3]

Toxicological Data

Comprehensive quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **Fmoc-D-Met-OH** is not readily available in the public domain. The provided hazard statements suggest potential for acute toxicity, skin and eye irritation, and respiratory irritation.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling, including the consistent use of appropriate personal protective equipment, is crucial to minimize exposure risk.

Experimental Protocol: General Handling

- Engineering Controls: Conduct all handling of **Fmoc-D-Met-OH** powder in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust particles.^[4]
- Weighing: When weighing the powder, use an analytical balance within a ventilated enclosure or fume hood.
- Dissolution: When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Hygiene: Wash hands thoroughly after handling and before breaks or leaving the laboratory.^[4]

Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	References
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	[4]
Respiratory Protection	For operations generating dust, a NIOSH-approved N95 respirator or higher is recommended.	

Emergency Procedures

Preparedness for accidental exposure or release is a critical component of laboratory safety.

Situation	First Aid / Spill Response Measures	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[4]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[4]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear self-contained breathing apparatus for firefighting if necessary.	[4]
Accidental Release	Wear appropriate PPE. Avoid dust formation. Sweep up the spilled solid and place it in a suitable, closed container for disposal. Do not let the product enter drains.	[4]

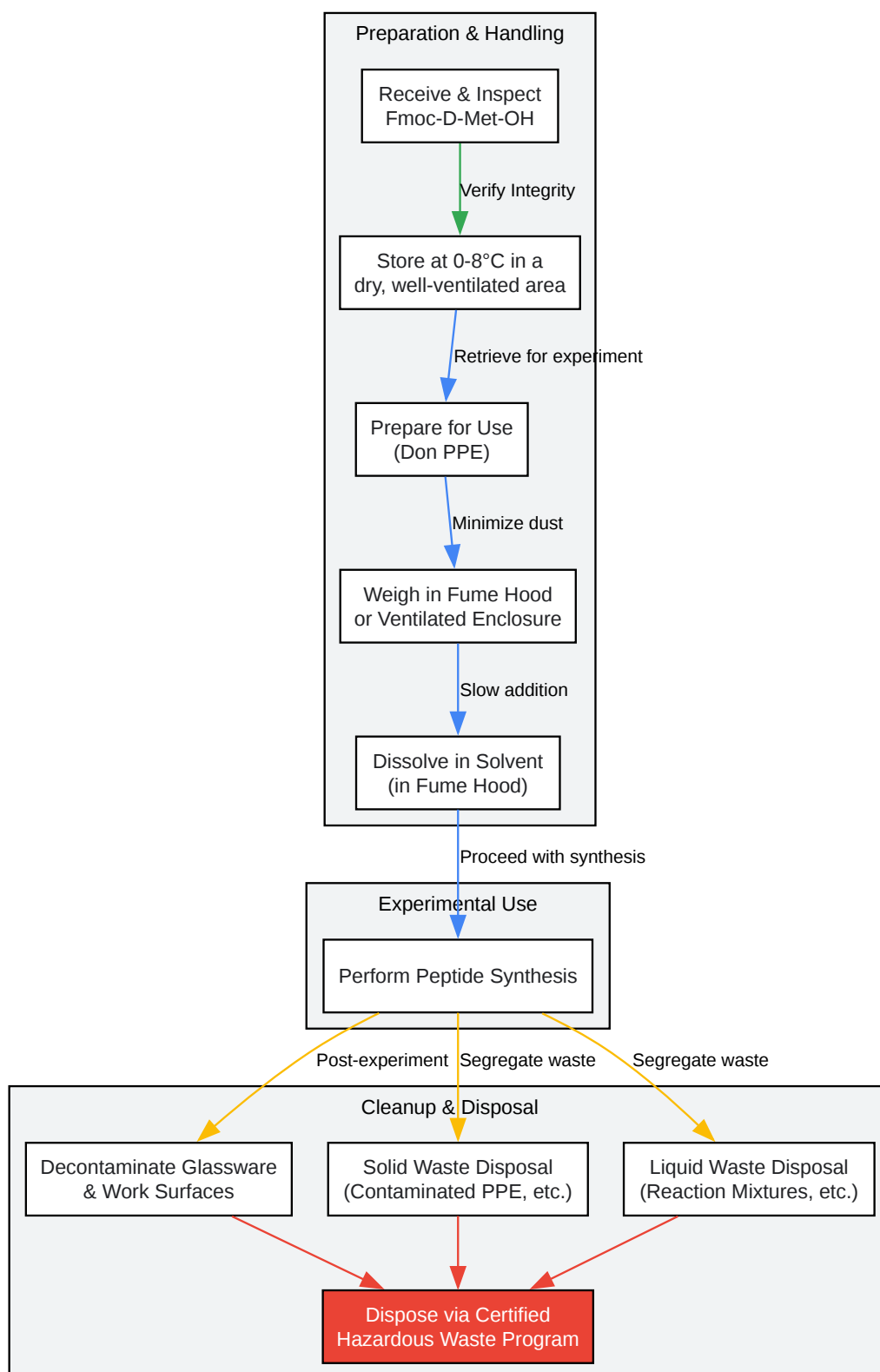
Storage and Disposal

Proper storage is essential for maintaining the chemical integrity of **Fmoc-D-Met-OH**, while appropriate disposal is necessary for environmental protection.

Aspect	Recommendation	References
Storage	Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is between 0 and 8 °C.	[1] [4]
Disposal	Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.	[5] [6]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Fmoc-D-Met-OH** from receipt to disposal, highlighting key safety checkpoints.



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Caption: A logical workflow for the safe handling of **Fmoc-D-Met-OH**.

Conclusion

While **Fmoc-D-Met-OH** is an indispensable reagent in peptide chemistry, it necessitates careful handling due to its potential hazards. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can mitigate risks, ensure a safe laboratory environment, and achieve reliable and reproducible results in their synthetic endeavors. It is imperative to always consult the most recent and specific Safety Data Sheet provided by the supplier before use.

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